

Solubility Profile of Boc-D-Isoleucine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Boc-D-isoleucine*

Cat. No.: *B613700*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-D-isoleucine (**Boc-D-isoleucine**), a critical reagent in solid-phase peptide synthesis (SPPS) and other areas of pharmaceutical development. Understanding the solubility of this protected amino acid is paramount for optimizing reaction conditions, purification protocols, and formulation strategies. While extensive quantitative data remains limited in publicly accessible literature, this document compiles available qualitative information, presents data for analogous compounds, and provides detailed experimental protocols for determining precise solubility parameters.

Physicochemical Properties of Boc-D-Isoleucine

Property	Value
Chemical Name	N-(tert-Butoxycarbonyl)-D-isoleucine
Synonyms	Boc-D-Ile-OH
CAS Number	55721-65-8
Molecular Formula	C ₁₁ H ₂₁ NO ₄
Molecular Weight	231.29 g/mol
Appearance	White to off-white solid/powder
Melting Point	63-65 °C

Quantitative Solubility Data

Precise quantitative solubility data for **Boc-D-isoleucine** in a range of organic solvents is not widely reported. However, based on information from chemical suppliers and data for structurally similar Boc-protected amino acids, a general solubility profile can be established. The following table summarizes the available qualitative and estimated quantitative solubility information.

Solvent	Chemical Class	Solubility	Molar Solubility (M) (approx.)	Conditions & Notes
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Soluble (Estimated: ~100-200 mg/mL)	~0.43 - 0.86	Based on data for Boc-L-Leu-OH, N-Boc-L-tert-Leucine, and Boc-d-homoserine. Ultrasonic assistance may be required. Use of hygroscopic DMSO can impact solubility.
Chloroform	Chlorinated Hydrocarbon	Soluble	Not available	-
Dichloromethane (DCM)	Chlorinated Hydrocarbon	Soluble	Not available	-
Ethyl Acetate	Ester	Soluble	Not available	-
Acetone	Ketone	Soluble	Not available	-
Methanol	Alcohol	Soluble (for L-isomer)	Not available	Data for Boc-L-isoleucine suggests solubility.
Acetic Acid	Carboxylic Acid	Soluble (for L-isomer)	Not available	Data for Boc-L-isoleucine suggests solubility.
Water	Aqueous	Insoluble (for L-isomer)	Not available	Data for Boc-L-isoleucine indicates insolubility.

Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data for their specific applications, direct experimental determination is recommended. The following section details a robust and widely accepted methodology for this purpose.

The Shake-Flask Method for Equilibrium Solubility Determination

This method is considered the gold standard for determining the equilibrium solubility of a compound in a specific solvent.

1. Materials and Equipment:

- **Boc-D-isoleucine**
- Selected organic solvent(s) of high purity
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps and PTFE septa
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 µm PTFE)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a gravimetric analysis setup (vacuum oven, desiccator).

2. Procedure:

• Preparation of Saturated Solutions:

- Add an excess amount of solid **Boc-D-isoleucine** to a pre-weighed vial. The excess should be sufficient to ensure that undissolved solid remains at equilibrium.
- Accurately add a known volume or mass of the selected organic solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A duration of 24 to 72 hours is typical, and the optimal time should be determined by taking measurements at different time points (e.g., 24, 48, and 72 hours) to ensure the concentration has plateaued.
- Sample Separation:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove all undissolved solids. This step is critical to avoid overestimation of solubility.

3. Quantification:

- Method A: Gravimetric Analysis
 - Weigh the vial containing the filtered supernatant.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the **Boc-D-isoleucine**.
 - Once the solvent is fully evaporated, place the vial in a desiccator to cool to room temperature and then weigh it.

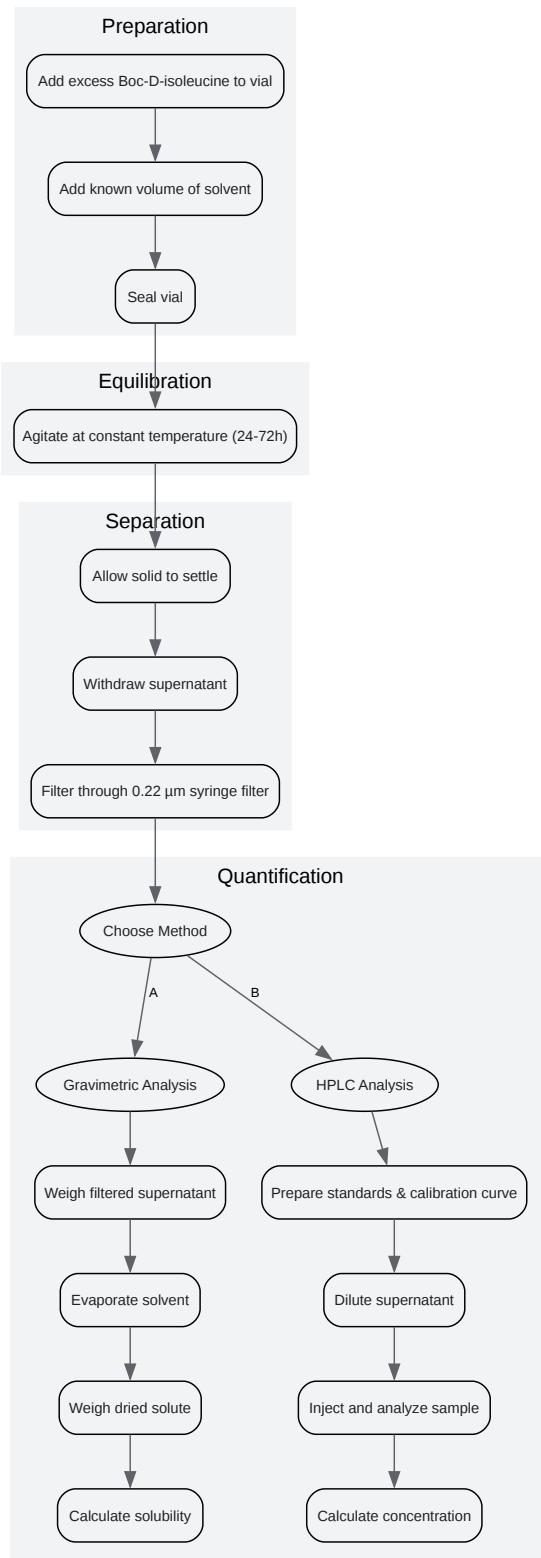
- The mass of the dissolved **Boc-D-isoleucine** is the final mass of the vial minus the initial mass of the empty vial.
- Calculate the solubility in mg/mL or g/100mL.
- Method B: Chromatographic Analysis (HPLC)
 - Prepare a series of standard solutions of **Boc-D-isoleucine** of known concentrations in the same solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
 - Accurately dilute the filtered supernatant with the solvent to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC and determine the peak area.
 - Use the calibration curve to calculate the concentration of **Boc-D-isoleucine** in the diluted sample and account for the dilution factor to determine the original concentration in the saturated solution.

Visualizing Experimental Workflows

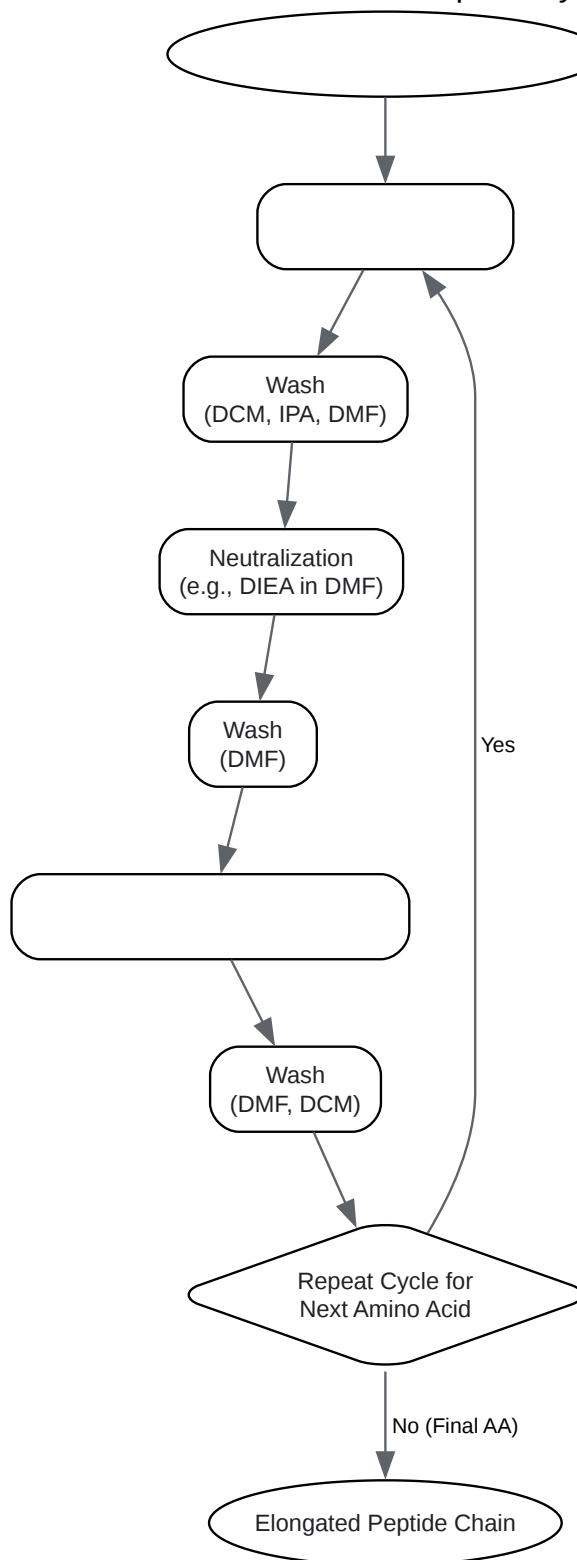
Solubility Determination Workflow

The logical flow of the experimental protocol for determining the solubility of **Boc-D-isoleucine** can be visualized as follows:

Workflow for Determining the Equilibrium Solubility of Boc-D-Isoleucine



General Workflow for Boc Solid-Phase Peptide Synthesis Cycle

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